

Solubility Profile & Solvent Selection Guide: 1-(2-Chlorobenzoyl)piperidin-4-one[1]

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Compound of Interest

Compound Name: 1-(2-Chlorobenzoyl)piperidin-4-one

CAS No.: 1016700-87-0

Cat. No.: B3362900

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Executive Summary

1-(2-Chlorobenzoyl)piperidin-4-one (CAS: 1016700-87-0) is a functionalized piperidine derivative featuring a lipophilic 2-chlorobenzoyl moiety and a polar 4-ketone group.[1][2] Its solubility behavior is governed by the competition between the hydrophobic aryl chloride region and the dipolar amide/ketone functionalities.[3]

This guide provides a predicted solubility landscape based on structural activity relationships (SAR) and field-proven synthesis protocols, followed by a self-validating experimental workflow to determine exact thermodynamic solubility limits for process optimization.

Physicochemical Basis of Solubility

To understand the solubility profile, we must analyze the molecular interactions:

- **Lipophilicity:** The 2-chlorophenyl ring introduces significant hydrophobicity and steric bulk (ortho-substitution), reducing solubility in water and simple alkanes.[1]

- **Polarity:** The tertiary amide (N-C=O) and ketone (C=O) act as hydrogen bond acceptors (HBA) but lack hydrogen bond donors (HBD).^[1] This makes the molecule highly soluble in aprotic polar solvents (DCM, DMSO) but dependent on solvent-donation for solubility in protic solvents.^[1]
- **Crystal Lattice Energy:** The rigidity of the benzoyl-piperidine linkage often leads to high lattice energy, requiring thermal energy (heating) or high-dielectric solvents to disrupt crystal packing during dissolution.^[1]

Table 1: Predicted Solubility Profile (25°C)

Qualitative assessment based on functional group analysis and standard isolation protocols for N-acyl-4-piperidones.^[1]

Solvent Class	Representative Solvents	Solubility Rating	Mechanistic Insight	Application
Halogenated	Dichloromethane (DCM), Chloroform	High (>100 mg/mL)	"Like-dissolves-like"; excellent interaction with the chlorobenzoyl motif. [1]	Reaction solvent, Extraction
Polar Aprotic	DMSO, DMF, DMAc	Very High (>200 mg/mL)	Strong dipole-dipole interactions disrupt lattice energy. [1] [3]	Library storage, Biological assays
Polar Protic	Ethanol, Methanol, Isopropanol	Moderate (10-50 mg/mL)	Soluble via H-bonding to ketone/amide oxygens. [1] [3] Solubility increases significantly with heat. [3]	Recrystallization (Primary)
Esters/Ketones	Ethyl Acetate, Acetone	Moderate (20-80 mg/mL)	Good dipole match; often used as a co-solvent. [1]	Chromatography, Crystallization
Ethers	THF, 1,4-Dioxane	Good (50-100 mg/mL)	Ether oxygen coordinates with amide dipole. [1] [3]	Reaction solvent (Grignard/Reduction)
Hydrocarbons	Hexanes, Heptane, Toluene	Low/Insoluble (<1 mg/mL)	Lack of polarity to overcome lattice energy. [1] [3]	Anti-solvent (Precipitation)

Aqueous	Water, PBS (pH 7.[1][3]4)	Negligible (<0.1 mg/mL)	Hydrophobic effect dominates; lacks H-bond donors.[1]	Wash phase (removes salts)
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Experimental Validation Protocol

Note: Solubility is not a fixed constant; it varies with polymorph and purity.[3] The following protocol ensures data integrity for your specific batch.

Protocol A: Gravimetric Solubility Determination (The "Gold Standard")

Objective: Determine the saturation limit (

) in key process solvents.[1]

- Preparation: Weigh approx. 100 mg of **1-(2-Chlorobenzoyl)piperidin-4-one** into a chemically resistant 4 mL vial.
- Addition: Add solvent in 100 L increments, vortexing for 30 seconds between additions.
- Observation:
 - If dissolution is instant (ngcontent-ng-c1989010908="" _ngghost-ng-c666086395="" class="inline ng-star-inserted"> L total), solubility is High.[1]
 - If solid persists after 2 mL, proceed to Equilibration.
- Equilibration (for saturation):
 - Add excess solid to 2 mL of solvent until a suspension forms.[3]
 - Stir at 25°C for 24 hours (thermodynamic equilibrium).

- Filter supernatant through a 0.45 μ m PTFE syringe filter.
- Quantification:
 - Evaporate a known volume (e.g., 1 mL) of filtrate in a pre-weighed vessel under vacuum.
[1][3]
 - Weigh the residue.[3]
 - Calculation:

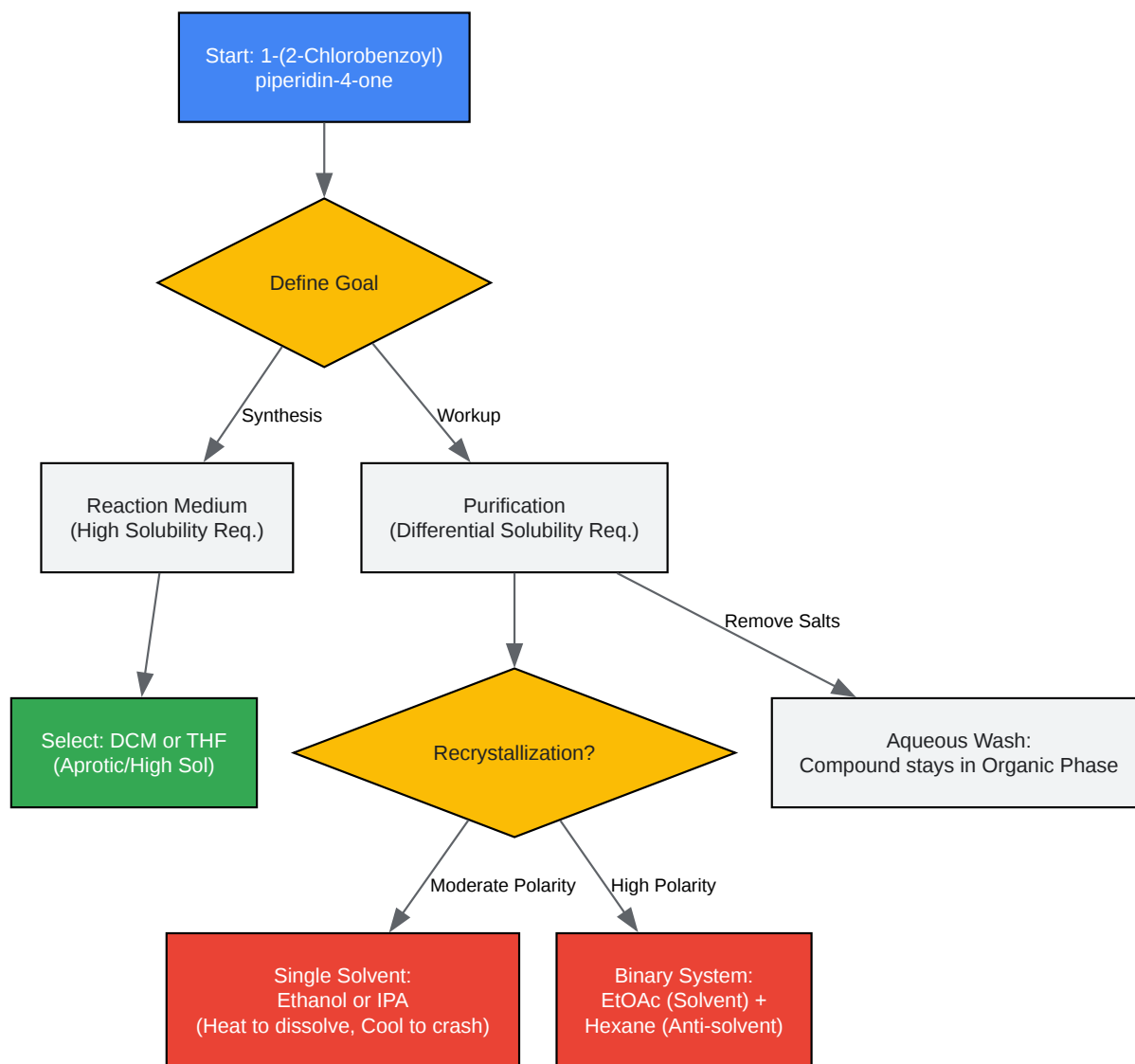
Protocol B: Recrystallization Solvent Screening

Objective: Identify the "Goldilocks" solvent system for purification (High solubility at boil, low solubility at cold).

- Test Solvents: Ethanol, Ethyl Acetate, Toluene.[3]
- Procedure:
 - Place 50 mg of compound in a test tube.[3]
 - Add solvent dropwise while heating to boiling point (use a heat block).[3]
 - Record volume required to dissolve ().[1]
 - Cool slowly to room temperature, then to 0°C.
- Success Criteria:
 - Ideal: Dissolves in mL hot, precipitates heavy crystals at 0°C.
 - Anti-Solvent Strategy: If too soluble in EtOAc, add Hexane dropwise to the hot solution until turbidity appears, then cool.[1][3]

Visualizing the Workflow

The following diagram illustrates the decision logic for solvent selection based on the solubility profile determined above.



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Caption: Logic flow for solvent selection across the synthesis and purification lifecycle of **1-(2-Chlorobenzoyl)piperidin-4-one**.

Critical Process Parameters (CPP)

Reaction Solvent Selection

For acylation or alkylation reactions involving this intermediate, Dichloromethane (DCM) is the preferred solvent.^{[1][3]}

- Reasoning: It offers high solubility for the starting material and the 2-chlorobenzoyl product, preventing precipitation of intermediates that could stall kinetics.^[1]
- Alternative: THF is suitable if Grignard reagents or hydride reducing agents are used, as DCM is incompatible with these species.^[3]

Purification via Crystallization

The most effective purification method for this class of compounds is recrystallization from Ethanol or an Ethyl Acetate/Hexane mixture.^[3]

- Mechanism: The 2-chlorobenzoyl group disrupts packing enough to lower the melting point compared to unsubstituted benzoyl analogs, but the molecule remains crystalline.^[1] Ethanol provides the necessary thermal gradient (high solubility at 78°C, low at 0°C).^[1]
- Warning: Avoid using pure water or acidic aqueous solutions for precipitation, as the ketone enolate or amide hydrolysis (under extreme conditions) could degrade the compound.^{[1][3]}

Partition Coefficient (LogP)^[1]

- Estimated LogP: ~2.0 - 2.5^[1]
- Implication: In a biphasic extraction (Water/DCM), the compound will partition >99% into the DCM layer.^{[1][3]} This allows for efficient aqueous washing to remove inorganic salts (e.g., NaCl, NH₄Cl) without product loss.^{[1][3]}

References

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